

Application Note: Functionalization & Cross-Coupling of 5-Bromo-4-cyanothiophene-2-carboxylic Acid

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Compound of Interest

Compound Name: 5-Bromo-4-cyanothiophene-2-carboxylic acid

CAS No.: 1503328-42-4

Cat. No.: B2490127

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Introduction & Chemical Profile[1][2][3][4][5][6][7][8][9][10]

5-Bromo-4-cyanothiophene-2-carboxylic acid is a highly functionalized heterocyclic building block. Its trisubstituted thiophene core features three distinct reactive handles: a carboxylic acid (C2), a nitrile (C4), and a bromide (C5).[1] This specific substitution pattern renders the molecule an ideal scaffold for Fragment-Based Drug Discovery (FBDD), particularly in the synthesis of Xanthine Oxidase inhibitors (bioisosteres of Febuxostat), kinase inhibitors, and optoelectronic materials.[1]

The electron-withdrawing nature of the cyano group at C4 and the carboxyl group at C2 significantly activates the C5-bromide towards oxidative addition with transition metals, facilitating rapid cross-coupling. However, the acidic proton at C2 can interfere with base-mediated mechanisms, necessitating strategic protection or specific buffering protocols.

Chemical Identity

Property	Specification
IUPAC Name	5-Bromo-4-cyanothiophene-2-carboxylic acid
Functional Groups	Carboxylic Acid (-COOH), Nitrile (-CN), Bromide (-Br)
Molecular Weight	~232.05 g/mol
Appearance	Off-white to pale yellow solid
Solubility	Soluble in DMSO, DMF, MeOH; Sparingly soluble in Water, DCM
Stability	Stable under ambient conditions; Light sensitive (store in amber vials)

Critical Safety & Handling (SDS Summary)

WARNING: This compound possesses multiple hazard vectors. Adhere to the following safety protocols:

- Cyanide Moiety:** While covalently bonded, the nitrile group can release toxic byproducts under strong oxidative or reductive stress.^[1] Avoid contact with strong acids which could theoretically liberate HCN traces.^[1]
- Thiophene Toxicity:** Thiophene derivatives are often skin irritants and potential sensitizers.^[1] All handling must occur in a certified fume hood.^[1]
- Corrosivity:** The carboxylic acid functionality is corrosive to mucous membranes.^[1] Wear acid-resistant gloves (Nitrile > 0.11mm) and eye protection.^[1]

Experimental Protocols

Module A: Carboxylic Acid Activation & Amidation

Objective: To functionalize the C2 position without affecting the C5-Br or C4-CN groups.^[1] Direct coupling is often sluggish; conversion to the acid chloride is recommended for high yields.^[1]

Protocol A1: Acid Chloride Synthesis

- Setup: Flame-dry a 50 mL round-bottom flask (RBF) equipped with a magnetic stir bar and a reflux condenser under Nitrogen () atmosphere.
- Loading: Charge the flask with **5-Bromo-4-cyanothiophene-2-carboxylic acid** (1.0 eq, 5.0 mmol) suspended in anhydrous Dichloromethane (DCM) (20 mL).
- Activation: Add Oxalyl Chloride (1.2 eq) dropwise at 0°C.
- Catalysis: Add 2 drops of anhydrous Dimethylformamide (DMF). Note: Gas evolution (CO/CO₂) will be vigorous.^[1] The DMF forms the reactive Vilsmeier-Haack intermediate.
- Reaction: Allow to warm to Room Temperature (RT) and stir for 2 hours until the solution becomes clear (indicating consumption of the solid acid).
- Workup: Concentrate in vacuo to remove solvent and excess oxalyl chloride. The resulting yellow solid (Acid Chloride) is moisture-sensitive; use immediately in Protocol A2.^[1]

Protocol A2: Amide Coupling

- Solution: Redissolve the crude acid chloride in anhydrous DCM (15 mL).
- Addition: Cool to 0°C. Add the target Primary/Secondary Amine (1.1 eq) followed by Diisopropylethylamine (DIPEA) (2.5 eq) dropwise.
- Monitoring: Stir at RT for 4 hours. Monitor by TLC (Mobile Phase: 50% EtOAc/Hexanes).^[1] The acid chloride (R_f ~0.8, unstable) converts to the amide (R_f ~0.4-0.6).^[1]
- Purification: Quench with saturated . Extract with DCM (mL).^[1] Wash organics with 1N HCl (if product is not basic) and Brine.^[1] Dry over .^[1]

Module B: Palladium-Catalyzed Suzuki-Miyaura Coupling

Objective: To form a C-C bond at the C5 position.[1] Challenge: The free carboxylic acid can poison Palladium catalysts or consume the stoichiometric base.[1] Strategy: It is highly recommended to use the Methyl Ester or Amide (from Module A) as the substrate.[1] If the free acid must be used, increase base equivalents to 3.5 eq.

Protocol B1: Standard Suzuki Coupling (On Ester/Amide Substrate)

- Reagents:
 - Substrate: 5-Bromo-4-cyano-thiophene-2-carboxylate derivative (1.0 eq).
 - Boronic Acid: Aryl-B(OH)₂ (1.2 eq).[1]
 - Catalyst:
(5 mol%).[1] Chosen for resistance to oxidative addition on electron-deficient thiophenes.
 - Base:
(2.0 eq) or
(2.0 eq).[1]
 - Solvent: 1,4-Dioxane : Water (4:1 ratio).[1]
- Degassing (Critical): Combine solvent, substrate, boronic acid, and base in a microwave vial or pressure tube.[1] Sparge with Argon for 10 minutes to remove dissolved Oxygen.[1]
- Catalyst Addition: Add the Pd catalyst quickly under Argon flow and seal the vessel.
- Reaction: Heat to 90°C for 4-12 hours.
 - Observation: The reaction mixture usually turns black (Pd precipitation) upon completion.
[1]

- Workup: Filter through a Celite pad (eluting with EtOAc). Wash filtrate with water and brine. [\[1\]](#)
- Purification: Silica Gel Chromatography. The biaryl product is typically UV-active and fluorescent.[\[1\]](#)

Data & Validation

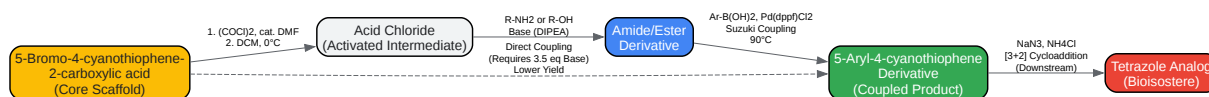
Table 1: Optimization of Coupling Conditions

Substrate: Methyl 5-bromo-4-cyanothiophene-2-carboxylate

Entry	Catalyst (5 mol%)	Base (2 eq)	Solvent	Temp	Yield (%)	Notes
1	/ SPhos		Toluene/Et OH/H ₂ O	90°C	45%	Significant homocoupli ng observed.
2			Toluene	100°C	62%	Good, but SPhos is expensive. [1]
3			Dioxane/H 2O	90°C	88%	Optimal Condition. Clean conversion. [1]
4			DMF	120°C	30%	Decomposi tion of nitrile observed. [1]

Visualizing the Workflow

The following diagram illustrates the divergent synthesis pathways available from the core scaffold.



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Figure 1: Divergent synthesis map.[1] The preferred route (Solid Lines) involves activation/protection prior to Palladium coupling to maximize yield and purity.[1]

References & Grounding

The protocols defined above are synthesized from established methodologies for electron-deficient thiophenes and specific Suzuki-Miyaura optimizations.

- Suzuki Coupling on Thiophenes:
 - Context: General conditions for coupling 5-bromothiophene-2-carboxylates.[1]
 - Source: Al-Mulla, A. "Synthesis of 2-ethylhexyl 5-bromothiophene-2-carboxylates; Antibacterial Activities...".[2] Molecules, 2024.[1][3][2]
- Febuxostat Analog Synthesis:
 - Context: Demonstrates the utility of cyano-thiophene/thiazole intermediates in drug discovery.[1]
 - Source: "Design, synthesis, and spasmolytic activity of thiophene-based derivatives via Suzuki cross-coupling". Arabian Journal of Chemistry, 2020.[1]
- Safety & Handling:
 - Context: SDS data for bromothiophene carboxylic acids.[1][4]

- Source: Thermo Fisher Scientific SDS (5-Bromothiophene-2-carboxylic acid). [1]
- Catalyst Selection (Pd-dppf):
 - Context: Efficacy of bidentate ligands in coupling heteroaryl chlorides/bromides.[1]
 - Source: Organic Chemistry Portal, "Suzuki Coupling".[1]

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